

# Proper Disposal of Homovanillic Acid-d3-1: A Comprehensive Safety and Operational Guide

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## Compound of Interest

Compound Name: Homovanillic acid-d3-1

Cat. No.: B12370910

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For Researchers, Scientists, and Drug Development Professionals

This guide provides essential safety and logistical information for the proper disposal of **Homovanillic acid-d3-1**, a deuterated form of a dopamine metabolite. Adherence to these procedures is critical for ensuring personnel safety and environmental compliance within a laboratory setting. While Homovanillic acid and its deuterated forms may be classified differently by various suppliers, it is best practice to handle them as hazardous materials to maintain the highest safety standards.<sup>[1]</sup>

## Immediate Safety Precautions

Before initiating any disposal procedures, it is imperative to be equipped with the appropriate Personal Protective Equipment (PPE). All handling of **Homovanillic acid-d3-1**, including preparation for disposal, must be conducted in a well-ventilated area, preferably within a chemical fume hood.

Recommended Personal Protective Equipment (PPE):

- **Eye Protection:** Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.
- **Hand Protection:** Wear protective gloves.

- Skin and Body Protection: A lab coat is required. Wear appropriate protective gloves and clothing to prevent skin exposure.[2]

## Chemical and Physical Properties

Understanding the properties of Homovanillic acid is crucial for safe handling and disposal. The data presented below is for the non-deuterated form, Homovanillic acid, and should be considered representative for its deuterated analogs.

Property	Value
Physical State	Solid[2]
Appearance	Light brown[2]
Molecular Formula	C <sub>9</sub> H <sub>10</sub> O <sub>4</sub>
Molecular Weight	182.2 g/mol [3]
Melting Point	141 - 145 °C / 285.8 - 293 °F[2]
Solubility	Water soluble[2]

Note: Data is for the non-deuterated Homovanillic acid (CAS No. 306-08-1). Always refer to the specific Safety Data Sheet (SDS) for **Homovanillic acid-d3-1** for the most accurate information.

## Step-by-Step Disposal Procedure

The recommended primary method for the disposal of **Homovanillic acid-d3-1** is through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company.

## Segregation and Containerization

- Do Not Mix: Do not mix **Homovanillic acid-d3-1** waste with other chemical waste streams unless explicitly permitted by your institution's EHS department.[4]
- Select Appropriate Container: Place the waste in a chemically compatible, leak-proof container with a secure lid.

- Solid Waste: For solid **Homovanillic acid-d3-1**, sweep up the material and place it into a suitable container for disposal.[\[2\]](#) Avoid generating dust.
- Liquid Waste: For solutions of **Homovanillic acid-d3-1**, pour the waste into a designated, compatible liquid waste container.

## Labeling

- Clear Identification: The waste container must be clearly labeled with the full chemical name, "**Homovanillic acid-d3-1**".
- Hazard Information: The label should also include any relevant hazard warnings (e.g., "Irritant").
- Contact Information: Include the name of the principal investigator or lab manager and the date of accumulation.

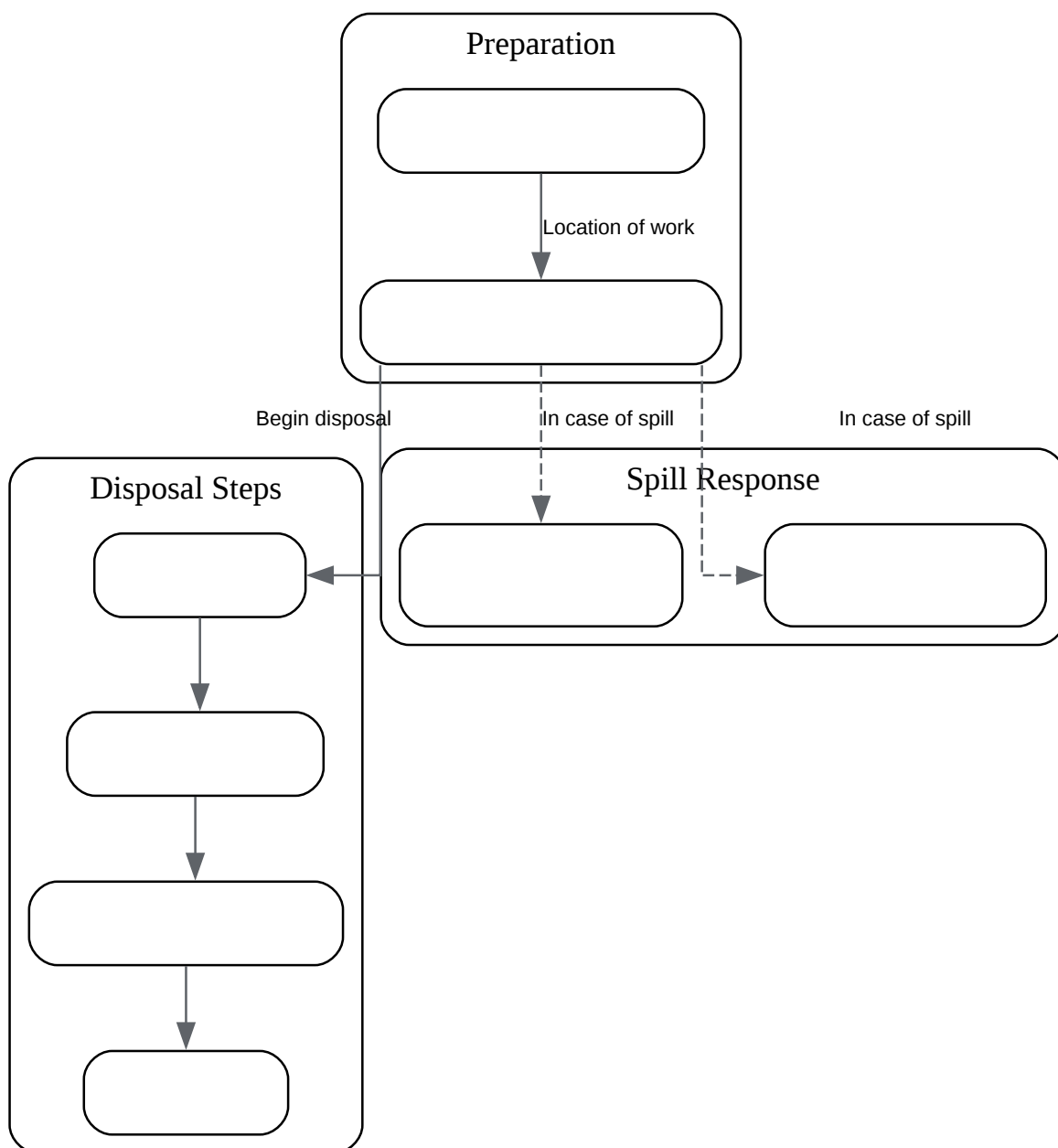
## Storage

- Designated Area: Store the sealed and labeled waste container in a designated Satellite Accumulation Area (SAA) that is at or near the point of generation.[\[4\]](#)
- Secure Storage: Ensure the storage area is secure and away from incompatible materials. Keep the container tightly closed in a dry, cool, and well-ventilated place.[\[2\]](#)

## Waste Pickup and Disposal

- Schedule Pickup: Contact your institution's EHS department or a certified hazardous waste disposal service to schedule a pickup for the waste container.[\[4\]](#)
- Documentation: Complete any required waste disposal forms or manifests as per your institution's and local regulations.

## Experimental Workflow for Disposal



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